

"HPLC analysis of N,N-Diethyl-2-hydroxy-2-phenylacetamide"

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Compound of Interest

Compound Name: *N,N-Diethyl-2-hydroxy-2-phenylacetamide*

CAS No.: 2019-69-4

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Abstract

This comprehensive application note provides a detailed protocol for the quantitative analysis of **N,N-Diethyl-2-hydroxy-2-phenylacetamide** using Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection. Phenylacetamide derivatives are a significant class of compounds in pharmaceutical and chemical research, and robust analytical methods are crucial for ensuring their quality, purity, and characterization. This guide is designed for researchers, scientists, and drug development professionals, offering a scientifically grounded framework for method development, validation, and routine analysis. The protocols herein are based on established chromatographic principles and adhere to the validation guidelines set forth by the International Council for Harmonisation (ICH).^{[1][2]}

Introduction and Scientific Rationale

N,N-Diethyl-2-hydroxy-2-phenylacetamide is a member of the phenylacetamide family. This structural class is notable in medicinal chemistry and organic synthesis.^{[3][4]} For instance, the

related compound N,N-Diethyl-2-phenylacetamide (DEPA) is known for its use as an insect repellent.[5][6] The introduction of a hydroxyl group at the alpha position, as in **N,N-Diethyl-2-hydroxy-2-phenylacetamide**, significantly alters the molecule's polarity and potential biological activity, making it a compound of interest for further research.

High-Performance Liquid Chromatography (HPLC) is an indispensable analytical technique in pharmaceutical development and quality control.[2][7] Its high resolution, sensitivity, and precision make it the method of choice for separating, identifying, and quantifying compounds in complex mixtures.[2][7] The protocol detailed in this document employs RP-HPLC, a mode of chromatography ideally suited for analyzing moderately polar to nonpolar compounds like **N,N-Diethyl-2-hydroxy-2-phenylacetamide**.

The primary objective of this method is to provide a reliable and reproducible analytical procedure for determining the purity and concentration of **N,N-Diethyl-2-hydroxy-2-phenylacetamide**. The method is developed to be specific, accurate, and precise, forming a solid foundation for regulatory compliance and quality assurance.[8]

Physicochemical Properties of the Analyte

Understanding the physicochemical properties of **N,N-Diethyl-2-hydroxy-2-phenylacetamide** is fundamental to developing a successful HPLC method. The molecule contains a nonpolar phenyl group and diethylamide moiety, along with a polar hydroxyl group, giving it an intermediate polarity. This structure makes it an excellent candidate for retention and separation on a nonpolar stationary phase like C18.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₇ NO ₂	[9][10]
Molecular Weight	207.27 g/mol	[9]
Appearance	Colorless to Yellow Liquid or Semi-Solid	
Key Structural Features	Phenyl Ring, Tertiary Amide, Hydroxyl Group	N/A
Chromophoric Group	Phenyl Ring (for UV detection)	N/A

Chromatographic Principles and Method Causality

The separation is based on the principle of reversed-phase chromatography, where the stationary phase is nonpolar (hydrophobic) and the mobile phase is polar.

- **Stationary Phase Selection:** A C18 (octadecylsilane) column is chosen as the stationary phase. The long alkyl chains of the C18 packing provide a highly hydrophobic surface. The analyte, **N,N-Diethyl-2-hydroxy-2-phenylacetamide**, will interact with this stationary phase primarily through hydrophobic interactions involving its phenyl ring.
- **Mobile Phase Composition:** The mobile phase consists of a mixture of a polar aqueous component (e.g., water) and a less polar organic modifier (e.g., acetonitrile or methanol). The separation is achieved by modulating the strength of the mobile phase. A higher concentration of the organic modifier will decrease the polarity of the mobile phase, causing the analyte to elute faster. The presence of the polar hydroxyl and amide groups in the analyte ensures it does not bind irreversibly to the column and can be eluted effectively.
- **Detection:** The phenyl group in the analyte contains a π -electron system that strongly absorbs ultraviolet (UV) radiation. This property allows for sensitive detection using a UV-Vis spectrophotometric detector, typically at a wavelength around 254 nm where the benzene ring exhibits significant absorbance.[\[11\]](#)

Experimental Protocol: HPLC Analysis

This section provides a step-by-step methodology for the analysis. All procedures should be performed in a controlled laboratory environment.

Instrumentation, Materials, and Reagents

- **Instrumentation:**
 - HPLC system equipped with a quaternary or binary pump, degasser, autosampler, column thermostat, and a UV-Vis or Photodiode Array (PDA) detector.
 - Analytical balance (0.01 mg readability).
 - pH meter.

- Volumetric flasks and pipettes (Class A).
- Syringe filters (0.45 µm, PTFE or nylon).
- Materials and Reagents:
 - **N,N-Diethyl-2-hydroxy-2-phenylacetamide** reference standard (purity ≥ 98%).
 - Acetonitrile (HPLC grade).
 - Methanol (HPLC grade).
 - Water (HPLC or Milli-Q grade).
 - Phosphoric acid or Formic acid (analytical grade) for pH adjustment.[\[12\]](#)

Chromatographic Conditions

The following table summarizes the recommended starting conditions for the HPLC analysis. These parameters may be optimized as needed to meet system suitability requirements.

Parameter	Recommended Condition
HPLC Column	C18, 150 mm x 4.6 mm, 5 µm particle size
Mobile Phase A	Water with 0.1% Phosphoric Acid
Mobile Phase B	Acetonitrile
Elution Mode	Isocratic
Composition	Acetonitrile:Water (50:50, v/v) with 0.1% Phosphoric Acid
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	254 nm
Injection Volume	10 µL
Run Time	10 minutes

Preparation of Solutions

- Mobile Phase Preparation:
 - To prepare 1 L of the mobile phase, carefully measure 500 mL of HPLC-grade water and add 1.0 mL of phosphoric acid.
 - Add 500 mL of HPLC-grade acetonitrile.
 - Mix thoroughly and degas using sonication or vacuum filtration for 15 minutes.
- Standard Stock Solution (1000 µg/mL):
 - Accurately weigh approximately 25 mg of the **N,N-Diethyl-2-hydroxy-2-phenylacetamide** reference standard into a 25 mL volumetric flask.
 - Dissolve and dilute to volume with the mobile phase. Mix until homogeneous. This stock solution should be stored under refrigeration.
- Working Standard Solution (100 µg/mL):
 - Pipette 5.0 mL of the Standard Stock Solution into a 50 mL volumetric flask.
 - Dilute to volume with the mobile phase and mix thoroughly.
- Sample Preparation:
 - Accurately weigh an amount of the test sample expected to contain approximately 10 mg of **N,N-Diethyl-2-hydroxy-2-phenylacetamide** into a 100 mL volumetric flask.
 - Add approximately 70 mL of the mobile phase and sonicate for 10 minutes to dissolve.
 - Allow the solution to return to room temperature, then dilute to volume with the mobile phase and mix.
 - Filter a portion of the solution through a 0.45 µm syringe filter into an HPLC vial before injection.

System Suitability and Method Validation

Before proceeding with sample analysis, the suitability of the chromatographic system must be verified. Furthermore, for routine use, the analytical method must be validated in accordance with ICH Q2(R1) guidelines to ensure it is fit for its intended purpose.^{[1][8][13]}

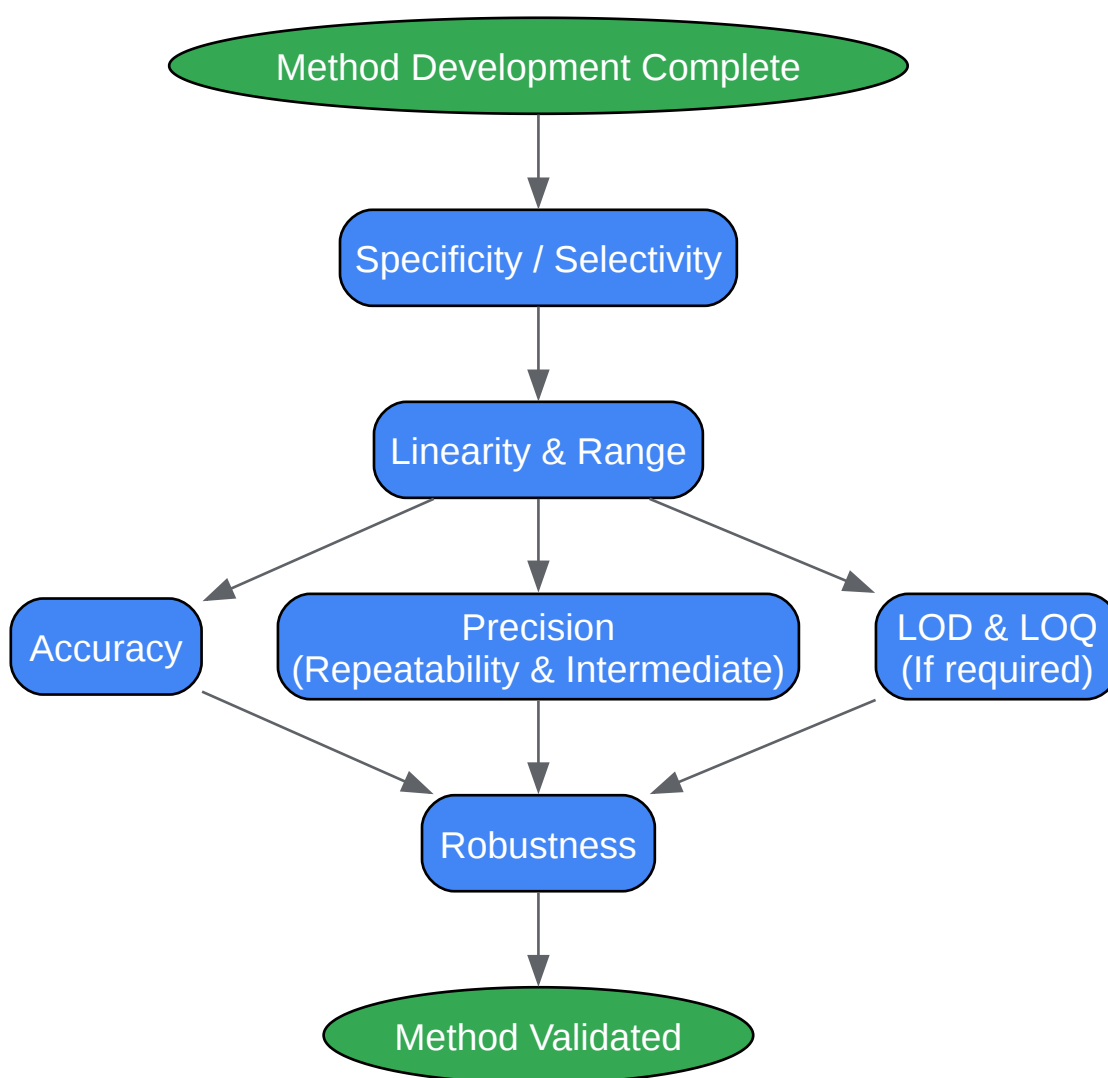
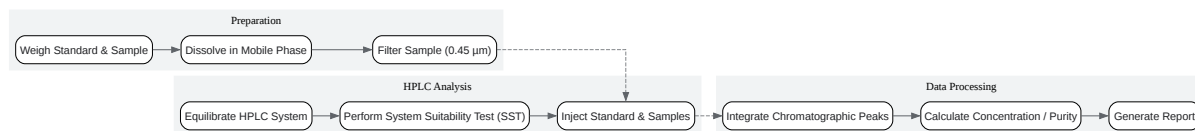
System Suitability Testing (SST)

Inject the Working Standard Solution (100 µg/mL) five times and evaluate the following parameters.

Parameter	Acceptance Criteria	Rationale
Repeatability	Relative Standard Deviation (RSD) of peak areas $\leq 2.0\%$	Ensures the precision of the HPLC system. ^[13]
Tailing Factor (T)	$T \leq 2.0$	Measures peak symmetry, indicating good column performance.
Theoretical Plates (N)	$N \geq 2000$	Indicates the efficiency of the separation column.

Workflow for HPLC Analysis

The following diagram illustrates the complete workflow from sample preparation to data analysis.



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Caption: Logical flow for HPLC method validation per ICH guidelines.

Data Analysis and Interpretation

- Identification: The analyte is identified by comparing the retention time of the peak in the sample chromatogram with that of the reference standard.
- Quantification: The concentration or purity of **N,N-Diethyl-2-hydroxy-2-phenylacetamide** in the sample is calculated by comparing the peak area from the sample injection to the peak area from the working standard injection using the following formula:

$$\text{Assay (\%)} = (\text{Area_Sample} / \text{Area_Standard}) * (\text{Conc_Standard} / \text{Conc_Sample}) * 100$$

Conclusion

The RP-HPLC method detailed in this application note provides a robust, specific, and reliable protocol for the quantitative analysis of **N,N-Diethyl-2-hydroxy-2-phenylacetamide**. The described chromatographic conditions offer excellent separation and peak shape. This method serves as a strong foundation that can be fully validated according to ICH guidelines and implemented for routine quality control, stability studies, and research applications within the pharmaceutical and chemical industries.

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